

BMS-265246 stability and storage conditions

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Compound of Interest

Compound Name: BMS-265246

Cat. No.: B1667192

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BMS-265246 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BMS-265246**, a potent and selective CDK1/2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **BMS-265246**?

A1: For optimal stability, the solid form of **BMS-265246** should be stored under specific conditions. For short-term storage (days to weeks), it is recommended to keep it in a dry, dark place at 0 - 4°C.[1] For long-term storage (months to years), the compound should be stored at -20°C.[1][2][3][4][5] When stored properly at -20°C, the lyophilized powder is stable for at least 3 to 5 years.[1][4][6]

Q2: What is the recommended solvent for dissolving **BMS-265246**?

A2: **BMS-265246** is soluble in DMSO.[1][3][6][7] It is also soluble in DMF.[2] However, it is insoluble in water and ethanol.[1][6][8] For optimal results, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce solubility.[6][7]

Q3: How should I prepare and store stock solutions of **BMS-265246**?

A3: To prepare a stock solution, dissolve **BMS-265246** in fresh DMSO to your desired concentration. Some suppliers suggest that warming the tube at 37°C for 10 minutes or using

an ultrasonic bath can aid in achieving higher concentrations.[8] Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[6] Stock solutions in DMSO are stable for up to 1 month when stored at -20°C and for up to 1 year when stored at -80°C.[4][6]

Q4: Can I store **BMS-265246** at room temperature?

A4: While **BMS-265246** is stable enough for shipping at ambient temperatures for a few weeks, long-term storage at room temperature is not recommended.[1] For maintaining the compound's integrity and potency, adhering to the recommended storage conditions is crucial.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Decreased experimental potency	Improper storage of the solid compound or stock solution, leading to degradation.	Ensure the solid compound is stored at -20°C and stock solutions are aliquoted and stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
Use of old stock solutions.	Prepare fresh stock solutions from the solid powder, especially if the current stock is older than the recommended storage duration (1 month at -20°C or 1 year at -80°C).	
Precipitation of the compound in solution	Use of DMSO that has absorbed moisture.	Use fresh, anhydrous DMSO to prepare your stock solution. [6] [7]
Exceeding the solubility limit.	Do not exceed the known solubility of BMS-265246 in the chosen solvent. If a higher concentration is needed, gentle warming or sonication may help, but be cautious of potential degradation. [8]	
Improper storage of the stock solution.	Ensure stock solutions are stored at the recommended temperature (-20°C or -80°C) to maintain solubility and stability.	
Inconsistent experimental results	Non-homogenous stock solution.	Before each use, ensure the stock solution is completely thawed and vortexed gently to ensure a homogenous mixture.

Degradation due to light exposure.

Store both the solid compound and stock solutions in the dark.
[1]

Quantitative Data Summary

Table 1: Solubility of **BMS-265246**

Solvent	Solubility	Notes
DMSO	5 mg/mL[2]	Moisture-absorbing DMSO reduces solubility; use fresh DMSO.[6]
	17 mg/mL (49.22 mM)[6]	
	50 mM[3]	
	≥17.25 mg/mL[8]	
	12.5 mg/mL (36.20 mM)[7]	Ultrasonic assistance may be needed.
DMF	10 mg/mL[2]	
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL[2]	
Water	Insoluble[1][6]	
Ethanol	Insoluble[6][8]	

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Duration	Stability
Solid (Lyophilized Powder)	0 - 4°C	Short-term (days to weeks)	Stable[1]
-20°C	Long-term (months to years)	Stable for >5 years[1]	
-20°C	Stable for ≥ 4 years[2]		
-20°C	Stable for 36 months[4]		
-20°C	Stable for 3 years[6]		
Stock Solution (in DMSO)	-20°C	Stable for up to 1 month[4][6]	
-80°C	Stable for up to 1 year[6]		

Experimental Protocols

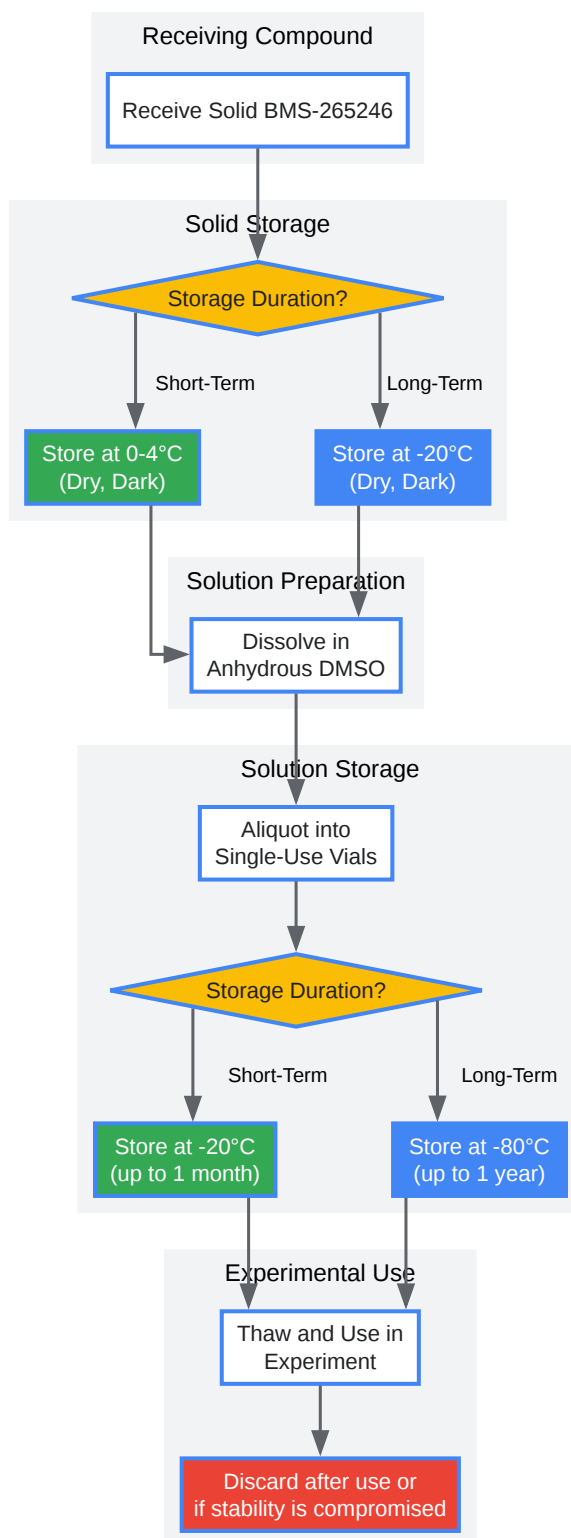
Protocol for Preparing a 10 mM Stock Solution of **BMS-265246** in DMSO

- Materials:
 - BMS-265246** solid powder (Molecular Weight: 345.34 g/mol)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
 - Calibrated micropipettes and sterile tips
 - Vortex mixer
- Procedure:

1. Equilibrate the vial of solid **BMS-265246** to room temperature before opening to prevent condensation.
2. Weigh the desired amount of **BMS-265246** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.45 mg of the compound.
3. Add the appropriate volume of anhydrous DMSO to the powder. For 3.45 mg, add 1 mL of DMSO.
4. Vortex the solution gently until the solid is completely dissolved. If necessary, warm the tube briefly at 37°C or use an ultrasonic bath to aid dissolution.^[8]
5. Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
6. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
7. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[6]

Visualizations

BMS-265246 Handling and Storage Workflow

[Click to download full resolution via product page](#)Caption: Workflow for proper handling and storage of **BMS-265246**.

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